

# Commercial Suppliers of 16 $\alpha$ -Hydroxydehydroepiandrosterone-d6: A Technical Guide

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## Compound of Interest

**Compound Name:** 16 $\alpha$ -Hydroxydehydroepiandrosterone-d6

**Cat. No.:** B1512851

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For researchers, scientists, and drug development professionals engaged in studies requiring isotopically labeled standards, **16 $\alpha$ -Hydroxydehydroepiandrosterone-d6** serves as a critical internal standard for mass spectrometry-based quantification of its non-labeled counterpart, 16 $\alpha$ -Hydroxydehydroepiandrosterone. This guide provides an overview of commercial suppliers offering this deuterated steroid, along with relevant technical data to facilitate procurement and experimental design.

## Supplier and Product Overview

The availability of **16 $\alpha$ -Hydroxydehydroepiandrosterone-d6** is primarily concentrated among specialized chemical suppliers that focus on stable isotope-labeled compounds for research purposes. A key supplier identified is MedChemExpress, which offers the compound for research use only and not for patient administration.<sup>[1]</sup>

Below is a summary of the available product information. It is important to note that while Cayman Chemical is a prominent supplier of the non-deuterated form, 16 $\alpha$ -hydroxy Dehydroepiandrosterone, their catalog should be checked for the deuterated analog.<sup>[2]</sup>

Supplier	Product Name	Synonyms	CAS Number	Molecular Formula	Purity	Storage	Stability
MedChemExpress	16 $\alpha$ -Hydroxydehydroepiandrosterone-d6	16 $\alpha$ -hydroxy-DHEA-d6; 16 $\alpha$ -OH-DHEA-d6	Not Specified	Not Specified	Not Specified	-20°C	Not Specified
Cayman Chemical (for non-deuterated form)	16 $\alpha$ -hydroxy Dehydroepiandrosterone	16 $\alpha$ -hydroxy DHEA	1232-73-1	C <sub>19</sub> H <sub>28</sub> O <sub>3</sub>	≥95%	-20°C	≥ 4 years

Note: The data for the deuterated compound from MedChemExpress is less detailed in the initial findings. Direct inquiry with the supplier is recommended to obtain a comprehensive certificate of analysis and other technical specifications. The information for the non-deuterated form from Cayman Chemical is provided for comparative purposes.

## Biological Context and Significance

16 $\alpha$ -Hydroxydehydroepiandrosterone (16 $\alpha$ -OH-DHEA) is an endogenous metabolite of dehydroepiandrosterone (DHEA).[3] It, along with its 3 $\beta$ -sulfate ester, serves as an intermediate in the biosynthesis of estriol from DHEA.[3] The formation of 16 $\alpha$ -OH-DHEA from DHEA is catalyzed by cytochrome P450 enzymes, specifically CYP3A4 and CYP3A5 in the adult human liver and CYP3A7 in the fetus.[2] This metabolite has demonstrated estrogenic activity.[3] The sulfated form, 16 $\alpha$ -hydroxydehydroepiandrosterone 3-sulfate, is also a recognized human xenobiotic metabolite.[4]

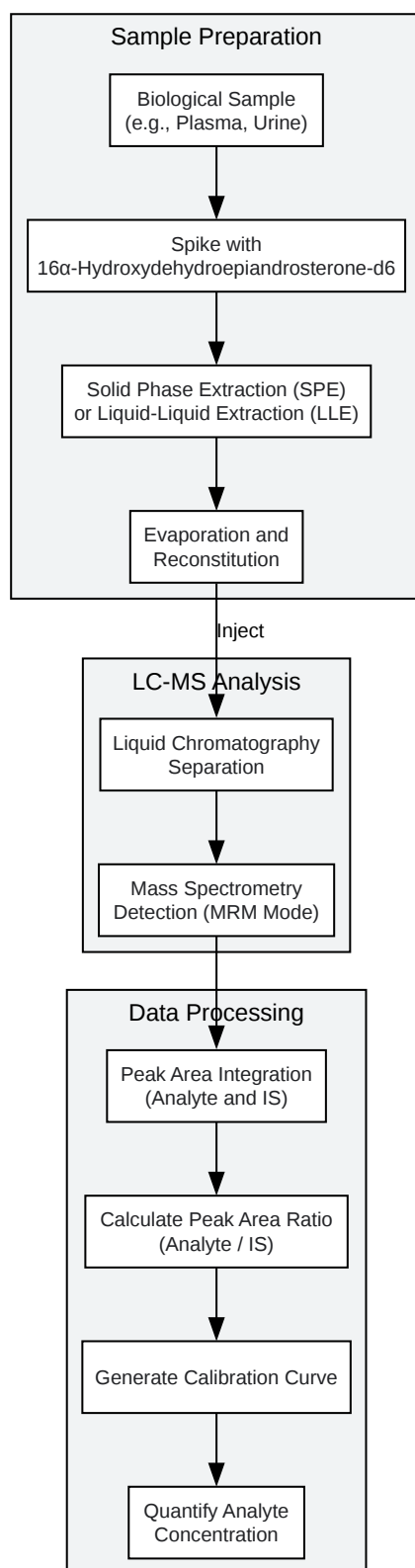
## Experimental Applications

The primary application for **16 $\alpha$ -Hydroxydehydroepiandrosterone-d6** is as an internal standard in quantitative mass spectrometry assays. The deuterium labeling introduces a known

mass shift, allowing for precise differentiation between the analyte of interest and the standard, thereby correcting for variations in sample preparation and instrument response.

While specific experimental protocols for the use of **16 $\alpha$ -Hydroxydehydroepiandrosterone-d6** are not readily available in the public domain and are typically developed and validated in-house by research laboratories, a general workflow for its use in a Liquid Chromatography-Mass Spectrometry (LC-MS) based quantification of 16 $\alpha$ -OH-DHEA in a biological matrix (e.g., plasma, urine) would follow the logical steps outlined below.

## Logical Workflow for Quantification using a Deuterated Standard



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Caption: A generalized workflow for the quantification of an analyte in a biological sample using a deuterated internal standard and LC-MS.

This diagram illustrates the key stages from sample preparation, where the deuterated internal standard is introduced, through to instrumental analysis and final data processing to determine the concentration of the target analyte.

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## References

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